

Measuring Carbonic Anhydrase V Activity in Isolated Mitochondria: Application Notes and Protocols

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Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 5

Cat. No.: B15577908

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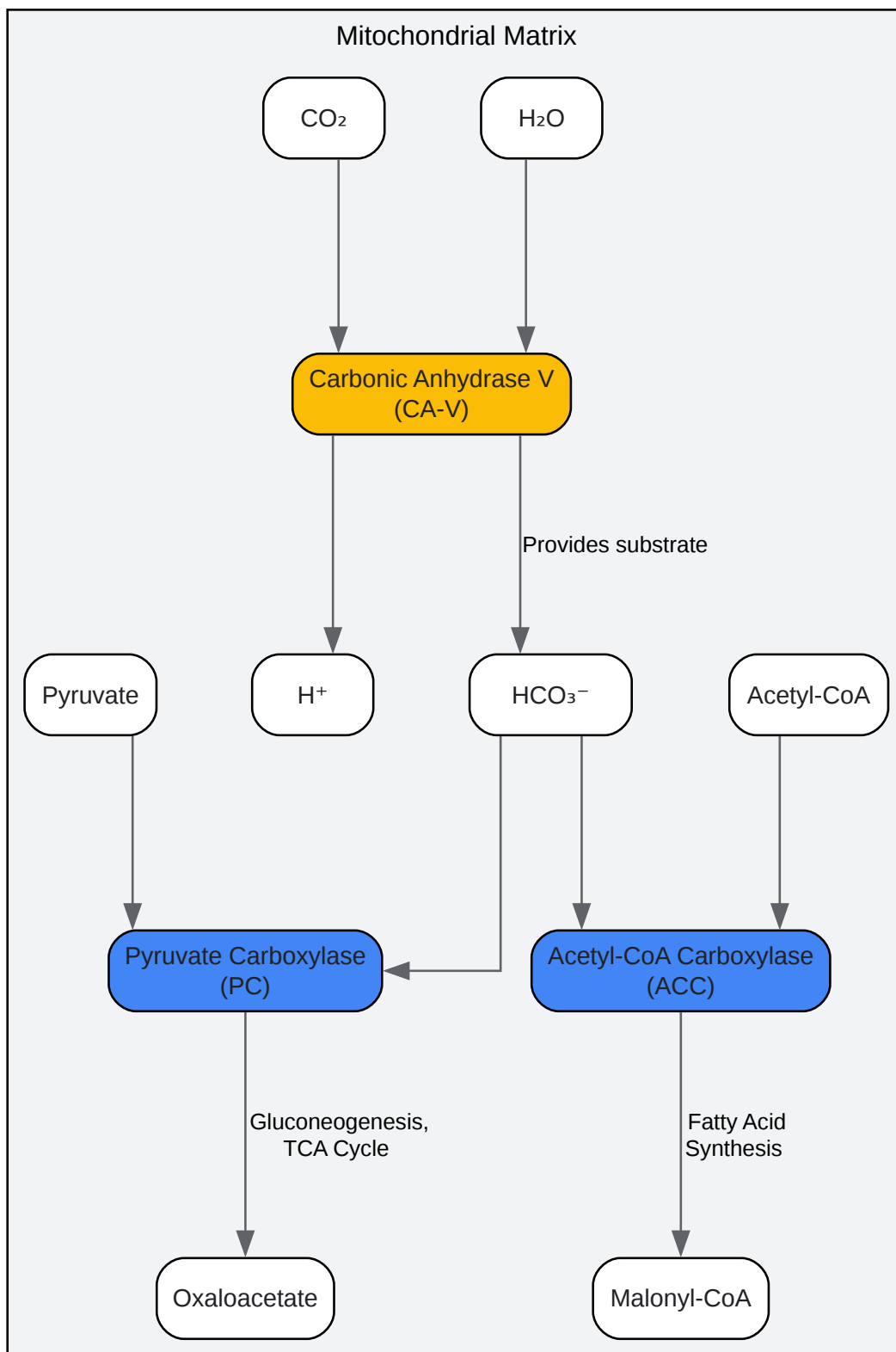
Introduction

Carbonic Anhydrase V (CA-V) is a mitochondrial metalloenzyme that plays a critical role in cellular metabolism.^[1] It catalyzes the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺). This activity is crucial for providing bicarbonate as a substrate for essential mitochondrial enzymes, including pyruvate carboxylase (PC) and propionyl-CoA carboxylase (PCC), which are key players in gluconeogenesis, lipogenesis, and amino acid catabolism.^{[2][3]} Dysregulation of CA-V activity has been implicated in various metabolic disorders, making it an attractive target for drug development.^{[4][5]}

These application notes provide detailed protocols for the isolation of mitochondria and the subsequent measurement of CA-V activity using two distinct methods: a pH-based spectrophotometric assay and a mass spectrometry-based assay. Additionally, we present information on specific inhibitors of CA-V and its key kinetic parameters.

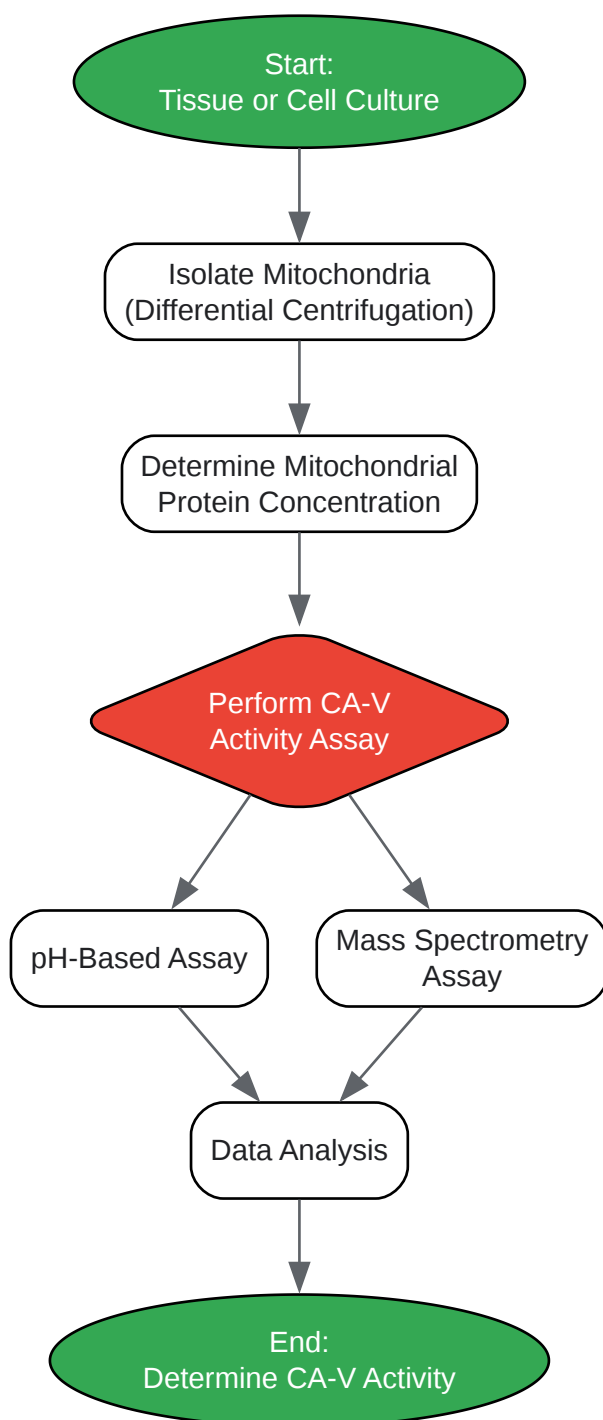
Signaling Pathway and Experimental Workflow

To understand the context of CA-V activity, it is essential to visualize its role in mitochondrial metabolism and the general workflow for its measurement.



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Caption: Role of CA-V in mitochondrial metabolism.



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References

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- [5. Inhibitors of Mitochondrial Human Carbonic Anhydrases VA and VB as a Therapeutic Strategy against Paclitaxel-Induced Neuropathic Pain in Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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